

But-2-eneperoxoic acid CAS number and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *But-2-eneperoxoic acid*

Cat. No.: *B15490070*

[Get Quote](#)

An In-depth Technical Guide to **But-2-eneperoxoic Acid**: Nomenclature, Synthesis, and Stability Considerations

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **But-2-eneperoxoic acid**, a reactive intermediate of significant interest in organic synthesis. The document covers the systematic nomenclature, potential synthetic pathways, and critical stability considerations for this unsaturated peroxy acid. Due to its inherent reactivity, detailed experimental data for isolated **But-2-eneperoxoic acid** is scarce. Therefore, this guide draws upon established principles of peroxy acid chemistry and data from its precursor, but-2-enoic acid, to provide a thorough understanding for research and development professionals.

Nomenclature and Structure

The nomenclature of peroxy acids is derived from their corresponding carboxylic acids by adding the prefix "peroxy-". Therefore, the peroxy acid derivative of but-2-enoic acid is systematically named **But-2-eneperoxoic acid**. The structure contains both a carbon-carbon double bond and a highly reactive peroxy acid functional group, which dictates its chemical behavior.

The precursor to **But-2-eneperoxoic acid** is but-2-enoic acid, which exists as two geometric isomers: (E)-but-2-enoic acid, commonly known as crotonic acid, and (Z)-but-2-enoic acid, known as isocrotonic acid. Consequently, **But-2-eneperoxoic acid** can also exist as (E) and (Z) isomers.

Physicochemical Properties of the Precursor: But-2-enoic Acid

Quantitative data for **But-2-eneperoxoic acid** is not readily available due to its instability. However, the properties of its stable precursor, (E)-but-2-enoic acid (crotonic acid), are well-documented and provided below for reference.

Property	Value	Reference
CAS Number	107-93-7	[1][2][3]
Molecular Formula	C ₄ H ₆ O ₂	[1][2][4]
Molecular Weight	86.09 g/mol	[1][2]
Melting Point	71.6 °C	
Boiling Point	185 °C	
Density	1.018 g/cm ³	
Solubility in Water	9.4 g/100 mL at 25 °C	
pKa	4.69	

Synthesis of But-2-eneperoxoic Acid

While a specific, optimized protocol for the synthesis of **But-2-eneperoxoic acid** is not widely published, a general and adaptable method for the preparation of peroxycarboxylic acids involves the reaction of the corresponding carboxylic acid with hydrogen peroxide in the presence of an acid catalyst.

General Experimental Protocol for Peroxy Acid Synthesis

Warning: Peroxy acids are potentially explosive and should be handled with extreme care in a fume hood, behind a safety shield, and with appropriate personal protective equipment.

Materials:

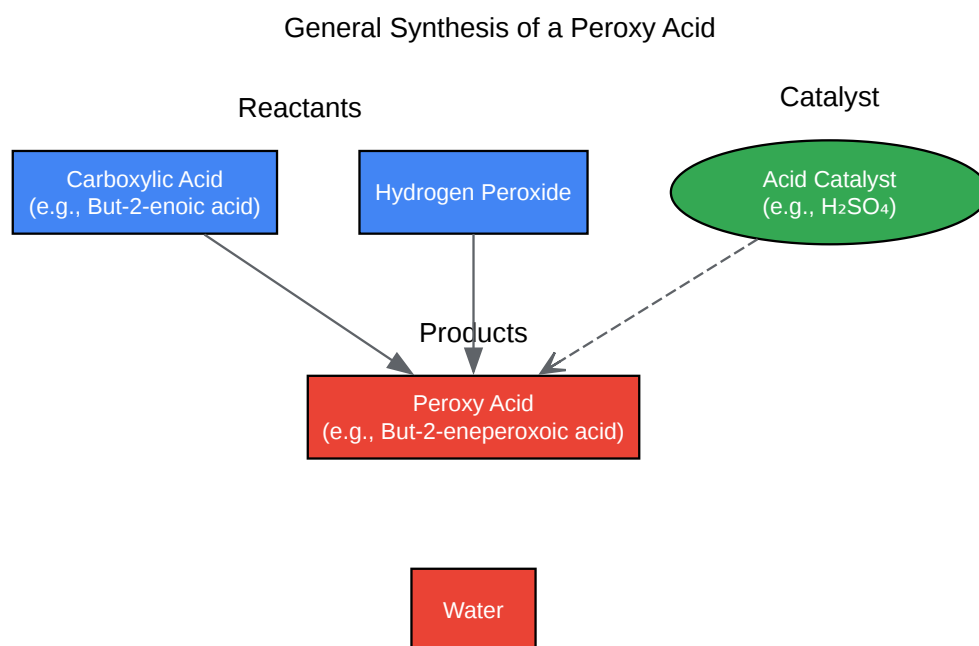
- But-2-enoic acid (crotonic acid)
- Hydrogen peroxide (30-70% aqueous solution)
- Sulfuric acid (concentrated) or a solid acid catalyst (e.g., Amberlyst-15)
- An appropriate organic solvent (e.g., diethyl ether, dichloromethane)
- Anhydrous magnesium sulfate or sodium sulfate
- Distilled water

Procedure:

- Dissolve but-2-enoic acid in the chosen organic solvent in a round-bottom flask equipped with a magnetic stirrer and placed in an ice-water bath to maintain a low temperature (0-5 °C).
- Slowly add a stoichiometric excess of concentrated hydrogen peroxide to the stirred solution.
- Carefully add a catalytic amount of concentrated sulfuric acid or the solid acid catalyst to the reaction mixture.
- Allow the reaction to stir at a low temperature for several hours, monitoring the progress by techniques such as thin-layer chromatography (TLC) or titration of the peroxy acid.
- Once the reaction is complete, carefully transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with cold distilled water and a saturated sodium bicarbonate solution to remove the acid catalyst and any unreacted carboxylic acid. Caution: The addition of bicarbonate can cause vigorous gas evolution.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- The resulting solution contains the **But-2-eneperoxoic acid**. It is crucial to use this solution directly for subsequent reactions without attempting to isolate the pure peroxy acid due to its instability.

Diagram of the General Synthesis of Peroxy Acids:



[Click to download full resolution via product page](#)

Caption: General reaction scheme for the synthesis of a peroxy acid.

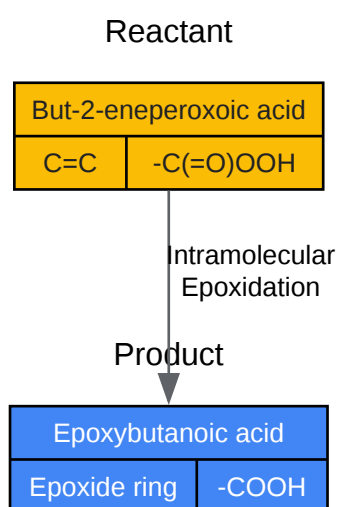
Stability and Reactivity Considerations

The presence of both a peroxy acid group and a carbon-carbon double bond in the same molecule makes **But-2-eneperoxoic acid** particularly unstable. The primary pathway for its decomposition is believed to be an intramolecular reaction where the peroxy acid epoxidizes its own double bond.

This self-epoxidation is a significant challenge in the synthesis and isolation of unsaturated peroxy acids. For α,β -unsaturated systems like **But-2-eneperoxoic acid**, the electrophilic nature of the peroxy acid oxygen can readily attack the nucleophilic C=C double bond, leading to the formation of an epoxide.

Diagram of the Intramolecular Reaction of **But-2-eneperoxoic Acid**:

Potential Intramolecular Reaction of But-2-eneperoxoic Acid



[Click to download full resolution via product page](#)

Caption: Intramolecular reaction leading to the instability of **But-2-eneperoxoic acid**.

Potential Applications in Organic Synthesis

Despite its instability, **But-2-eneperoxoic acid**, generated in situ, can be a valuable reagent in organic synthesis. The primary application of peroxy acids is in epoxidation reactions. The direct, intramolecular delivery of the oxygen atom can lead to stereospecific outcomes that may be difficult to achieve with intermolecular reagents. Furthermore, the resulting epoxy acids are versatile intermediates that can be used in the synthesis of various functionalized molecules, including diols and amino alcohols, which are important building blocks in drug development.

Conclusion

But-2-eneperoxoic acid is a reactive chemical species with potential applications in stereoselective synthesis. While its isolation is challenging due to inherent instability arising from intramolecular reactions, its in situ generation provides a pathway to novel epoxy acids. A thorough understanding of its nomenclature, synthesis based on its carboxylic acid precursor, and reactivity is crucial for any researcher or professional aiming to utilize this class of compounds in their work. Future research may focus on developing stabilized formulations or flow chemistry approaches to harness the synthetic potential of this and other unsaturated peroxy acids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Crotonic acid CAS 107-93-7 | 802650 [merckmillipore.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Crotonic acid [webbook.nist.gov]
- To cite this document: BenchChem. [But-2-eneperoxoic acid CAS number and nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15490070#but-2-eneperoxoic-acid-cas-number-and-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com